

Standard Operating Procedure: Disposal of (3R)-3-hydroxy-D-aspartic Acid

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Compound of Interest

Compound Name: (3R)-3-hydroxy-D-aspartic acid

CAS No.: 16417-36-0

Cat. No.: B556930

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Executive Summary & Chemical Profile

(3R)-3-hydroxy-D-aspartic acid (often referred to in literature as D-threo- β -hydroxyaspartic acid) is a potent, competitive blocker of Excitatory Amino Acid Transporters (EAATs).[1] Unlike generic buffer salts, this compound possesses significant biological activity, specifically targeting glutamate uptake mechanisms in the central nervous system.

While not classified as a P-listed acute toxin under US EPA RCRA regulations, its pharmacological potency necessitates a Conservative Management Strategy. We treat this substance as Hazardous Chemical Waste, prioritizing high-temperature incineration to prevent environmental accumulation and potential ecotoxicity.

Chemical Identity Snapshot

Parameter	Detail
Chemical Name	(3R)-3-hydroxy-D-aspartic acid
Synonyms	D-threo- β -hydroxyaspartic acid; D-THA
CAS Number	4294-45-5 (generic threo-D form) or 117857-93-9 (stereospecific)
Molecular Formula	C ₄ H ₇ NO ₅
Primary Hazard	Irritant (H315, H319, H335); Potential Excitotoxicity
RCRA Status	Non-Listed (Manage as Non-Regulated Chemical Waste unless mixed)

Pre-Disposal Hazard Assessment (The "Self-Validating" System)

To ensure safety, the disposal process begins before the waste is generated. This protocol uses a self-validating logic: Segregation based on Reactivity.^[1]

Biological Mechanism & Safety Implication

- Mechanism: This compound inhibits EAAT1-5. Ingestion or inhalation can theoretically disrupt glutamatergic transmission.
- Protocol Implication: Standard dust masks are insufficient. Use N95 or P100 respiratory protection when handling the solid powder to prevent mucosal absorption.

Chemical Incompatibility (Critical Stop Point)

WARNING: Do NOT mix amino acid derivatives with Sodium Hypochlorite (Bleach).

- Causality: The amine group (-NH₂) in aspartic acid derivatives reacts with hypochlorite to form chloramines (NH₂Cl), which are toxic and volatile respiratory irritants.

- Correct Action: Use compatible surfactants (e.g., Alconox) or solvent-based decontamination methods, never oxidative bleach, for surface cleaning.

Step-by-Step Disposal Workflows

Scenario A: Solid Waste (Powder/Crystals)

Applicability: Expired stock, spilled powder, or contaminated weighing boats.

- Containment: Transfer the solid material into a clear, chemically compatible wide-mouth jar (HDPE or Glass).
- Double-Bagging: Place the primary container inside a secondary clear zip-seal bag. This prevents contamination of the outer waste drum.
- Labeling: Apply a hazardous waste label.
 - Constituents: **"(3R)-3-hydroxy-D-aspartic acid"**^{[1][2][3]}
 - Hazard Checkbox: "Irritant" / "Toxic" (Due to biological activity).
- Final Stream: Designate for High-Temperature Incineration.

Scenario B: Aqueous/Buffer Solutions

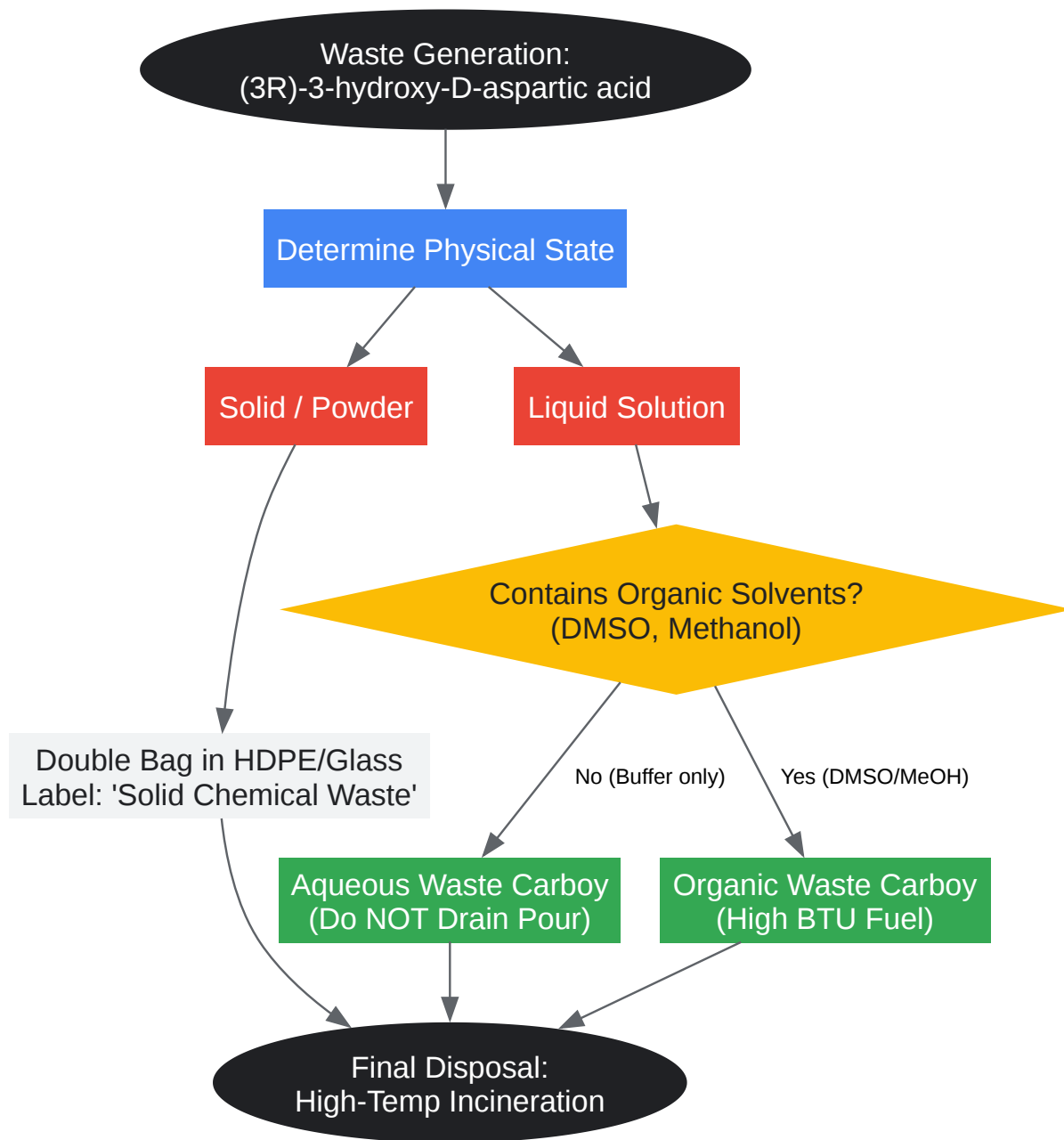
Applicability: Leftover stock solutions, cell culture media containing the inhibitor.

- pH Check: Ensure the solution pH is between 5 and 9. (Extreme pH requires neutralization before consolidation).
- Solvent Check:
 - Pure Aqueous: Collect in the "Aqueous Chemical Waste" carboy.
 - With Organic Solvent (DMSO/Methanol): If the stock was dissolved in DMSO (common for EAAT inhibitors), it **MUST** go into the "Organic Solvent Waste" stream (Halogenated or Non-Halogenated depending on other additives).

- Prohibited Action: Do NOT pour down the laboratory drain. While likely biodegradable, the specific EAAT inhibition activity poses a risk to aquatic organisms in local water tables if not fully processed by municipal treatment.

Visualized Decision Matrix

The following diagram illustrates the logical flow for disposing of **(3R)-3-hydroxy-D-aspartic acid**, ensuring compliance and safety.



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Caption: Logical decision tree for segregating **(3R)-3-hydroxy-D-aspartic acid** waste streams based on physical state and solvent content.

Regulatory & Compliance Context (RCRA)

Although **(3R)-3-hydroxy-D-aspartic acid** is not explicitly listed on the EPA's P-List (Acutely Hazardous) or U-List (Toxic Waste), it falls under the "Cradle-to-Grave" responsibility of the generator.[1]

Regulatory Body	Classification	Requirement
US EPA (RCRA)	Non-Listed / Characteristic	Determine if mixed with ignitable (D001) or corrosive (D002) solvents.[1]
DOT (Transport)	Not Regulated (Solid)	No UN number required for pure solid transport.[1]
GHS (Lab Safety)	Warning (Irritant)	H315, H319, H335 labels required on waste containers. [1]

Senior Scientist Note: In drug discovery environments, we often treat novel EAAT inhibitors as "presumed hazardous" to avoid the administrative burden of proving non-toxicity. The cost of incineration is negligible compared to the risk of environmental non-compliance.

References

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Sources

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